Essential Safety and Handling Protocols for Potent Cytotoxic Research Compounds

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*RESTRICTOCIN*
CAS No.:	*1406-72-0*
Cat. No.:	*B1170600*

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Disclaimer: The following guidance is based on established safety protocols for potent cytotoxic research chemicals, such as Streptozotocin (STZ). The term "**RESTRICTOCIN**" did not yield specific results; therefore, this information should be adapted to the specific Safety Data Sheet (SDS) of your compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling potent cytotoxic compounds. Adherence to these procedures is critical to ensure personal safety and prevent environmental contamination.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against exposure to hazardous research chemicals. The following table summarizes the recommended PPE for handling potent cytotoxic compounds.

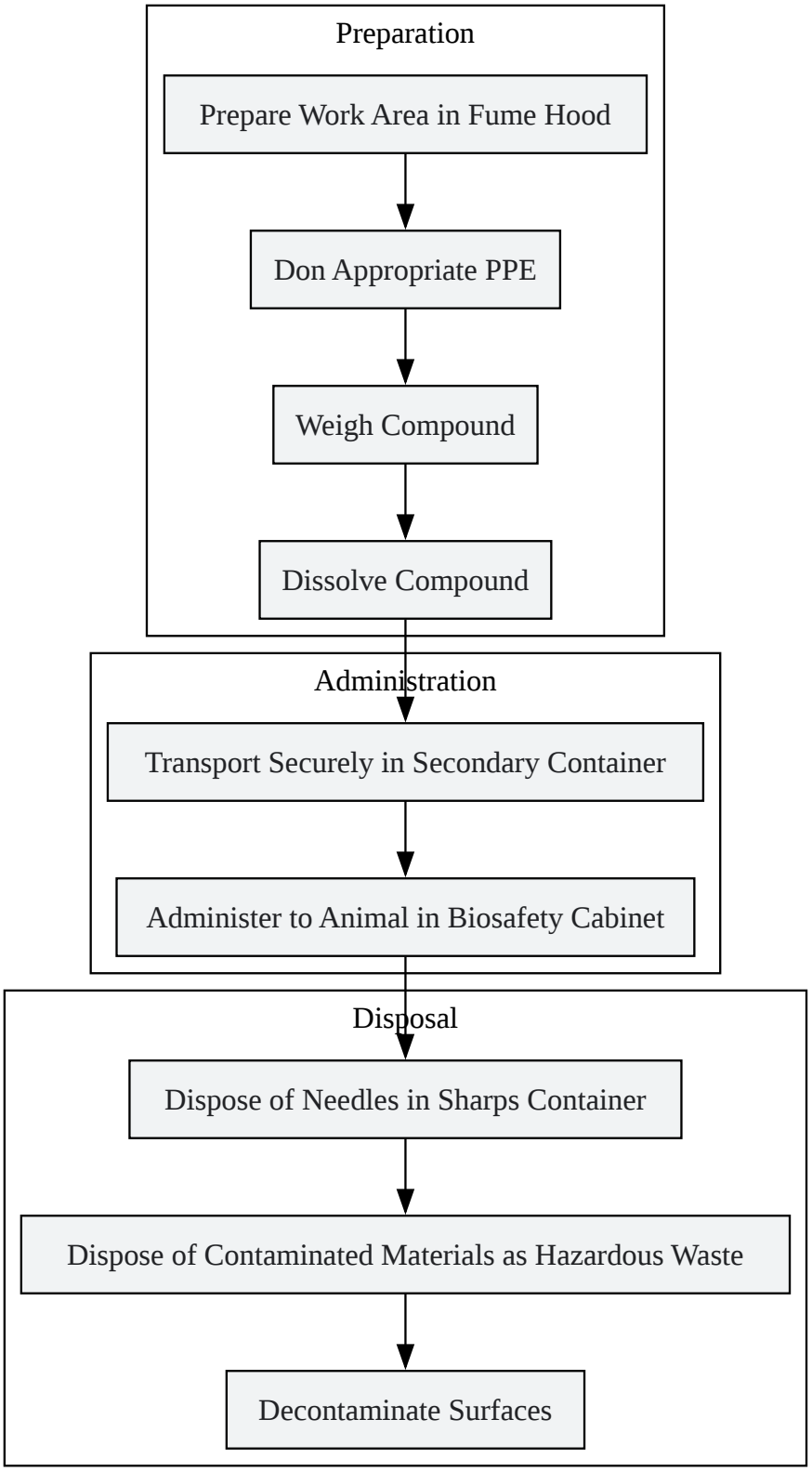
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Body Area	Required PPE	Specifications
Hands	Double Nitrile Gloves	Chemically resistant. Change immediately if contaminated.
Body	Lab Coat	Fully fastened. Consider disposable gowns for high-risk procedures.
Eyes	Safety Glasses or Goggles	Provide splash protection.
Respiratory	N95 Respirator or higher	Required when handling powders outside of a certified chemical fume hood.
Feet	Closed-toe Shoes	

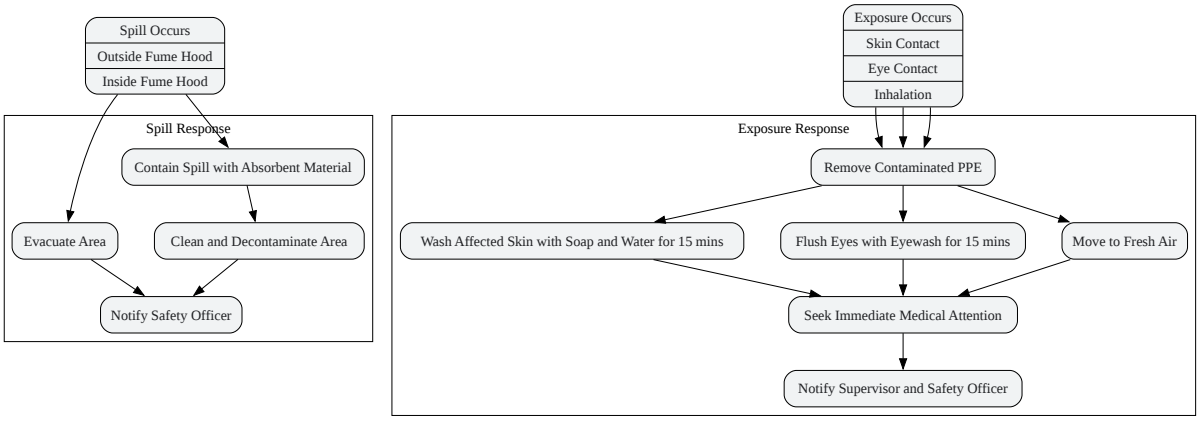
Operational Plan for Safe Handling

A systematic approach to handling potent cytotoxic compounds is crucial to minimize risk. The following workflow outlines the key steps from preparation to disposal.

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